

The Post-Antibiotic Effect of ACH-702: A Technical Overview

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Compound of Interest

Compound Name: Ach-702

Cat. No.: B1665432

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An In-Depth Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive analysis of the post-antibiotic effect (PAE) of **ACH-702**, a novel isothiazoloquinolone antibiotic. The document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the pharmacodynamic properties of this compound.

Quantitative Analysis of ACH-702 Post-Antibiotic Effect

The post-antibiotic effect is a critical pharmacodynamic parameter that describes the suppression of bacterial growth after a short exposure to an antimicrobial agent. For **ACH-702**, in vitro studies have demonstrated a significant PAE against staphylococcal species.

Data from available studies indicates that **ACH-702** exhibits a post-antibiotic effect of greater than one hour against both laboratory and clinical strains of staphylococci when exposed to a concentration of 10 times the Minimum Inhibitory Concentration (MIC).^{[1][2]} This duration is reported to be comparable to that of moxifloxacin under similar experimental conditions.^{[1][2]}

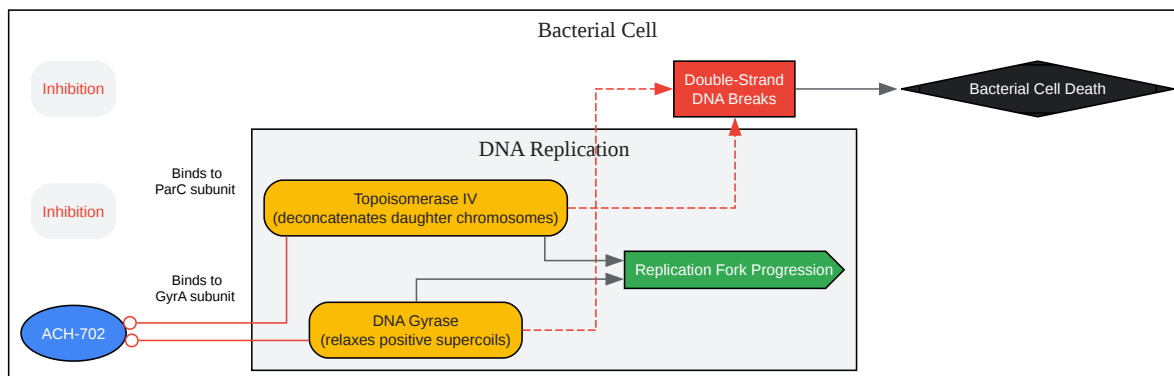
Compound	Organism(s)	Concentration	PAE Duration (hours)
ACH-702	Staphylococcus spp. (laboratory and clinical strains)	10 x MIC	> 1.0
Moxifloxacin	Staphylococcus spp.	10 x MIC	Similar to ACH-702

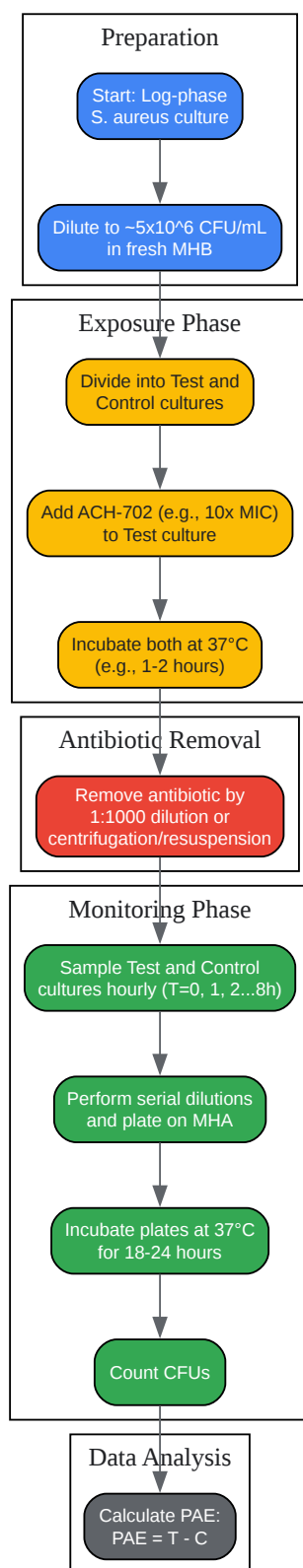
Table 1: Summary of In Vitro Post-Antibiotic Effect of **ACH-702**

Mechanism of Action: Dual Inhibition of Bacterial Topoisomerases

ACH-702, as an isothiazoloquinolone, exerts its bactericidal activity by targeting essential bacterial enzymes involved in DNA replication: DNA gyrase and topoisomerase IV.^{[1][2]} This dual-targeting mechanism is a key attribute of this class of antibiotics and contributes to its potent activity, including against strains resistant to other quinolones.

The mechanism involves the stabilization of the enzyme-DNA complex, which leads to the inhibition of DNA replication and the generation of double-strand DNA breaks, ultimately resulting in bacterial cell death.





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